

# Application Note: A Step-by-Step Guide to Dupracine Treatment in Organoid Cultures

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## Compound of Interest

Compound Name: Dupracine

Cat. No.: B042610

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Dupracine** is a novel, potent, and selective small molecule inhibitor of the Wnt signaling pathway. It targets the downstream effector  $\beta$ -catenin, leading to the downregulation of Wnt target genes and subsequent inhibition of cell proliferation in various cancer models. Organoid cultures, which are three-dimensional structures that recapitulate the complex architecture and function of native organs, provide a physiologically relevant platform for evaluating the efficacy and mechanism of action of therapeutic compounds like **Dupracine**. This document provides a detailed protocol for the treatment of patient-derived colorectal cancer (CRC) organoids with **Dupracine**, including methods for assessing dose-response, cell viability, and target engagement.

## Experimental Protocols

### 1. Culture of Human Colorectal Cancer (CRC) Organoids

This protocol outlines the essential steps for maintaining and expanding human CRC organoid cultures prior to drug treatment.

- Materials:
  - Basement Membrane Matrix (e.g., Matrigel®)

- IntestiCult™ Organoid Growth Medium (Human)
- DMEM/F-12 medium
- Gentle Cell Dissociation Reagent
- 15 mL and 50 mL conical tubes
- 24-well tissue culture plates
- Incubator (37°C, 5% CO<sub>2</sub>)
- Procedure:
  - Pre-warm all media and reagents to 37°C.
  - Aspirate the medium from the organoid-containing wells.
  - Add 1 mL of Gentle Cell Dissociation Reagent to each well and incubate for 5-10 minutes at 37°C to depolymerize the matrix.
  - Mechanically dissociate the organoids by pipetting up and down 10-15 times with a P1000 pipette.
  - Transfer the dissociated organoids to a 15 mL conical tube and centrifuge at 300 x g for 5 minutes.
  - Aspirate the supernatant and resuspend the organoid pellet in fresh Basement Membrane Matrix.
  - Plate 50 µL domes of the organoid-matrix mixture into the center of pre-warmed 24-well plates.
  - Incubate at 37°C for 15-20 minutes to allow the domes to solidify.
  - Gently add 500 µL of IntestiCult™ Organoid Growth Medium to each well.
  - Culture the organoids for 4-7 days, replacing the medium every 2-3 days, before initiating **Dupracine** treatment.

## 2. **Dupracine** Dose-Response and Viability Assay

This protocol describes how to determine the half-maximal inhibitory concentration (IC<sub>50</sub>) of **Dupracine** and assess its effect on organoid viability.

- Materials:
  - **Dupracine** stock solution (10 mM in DMSO)
  - CRC organoids cultured in 24-well plates
  - IntestiCult™ Organoid Growth Medium
  - CellTiter-Glo® 3D Cell Viability Assay
  - White-walled 96-well plates
  - Luminometer
- Procedure:
  - Prepare a serial dilution of **Dupracine** in IntestiCult™ Organoid Growth Medium, ranging from 0.1 nM to 100 µM. Include a DMSO-only vehicle control.
  - Aspirate the medium from the established organoid cultures and replace it with the medium containing the different concentrations of **Dupracine** or vehicle control.
  - Incubate the plates for 72 hours at 37°C and 5% CO<sub>2</sub>.
  - After incubation, carefully aspirate the medium and add 100 µL of CellTiter-Glo® 3D reagent to each well.
  - Incubate for 30 minutes at room temperature to induce cell lysis and stabilize the luminescent signal.
  - Transfer 100 µL from each well to a white-walled 96-well plate.
  - Measure luminescence using a luminometer.

- Normalize the data to the vehicle control and plot the dose-response curve to determine the IC50 value.

## Data Presentation

Table 1: Dose-Response of **Dupracine** in CRC Organoid Lines

Organoid Line	IC50 (μM)
CRC-01 (APC mutant)	0.58
CRC-02 (APC wild-type)	12.4
CRC-03 (β-catenin mutant)	1.2

Table 2: Effect of **Dupracine** on Cell Viability and Target Gene Expression

Treatment	Viability (% of Control)	AXIN2 Expression (Fold Change)	LGR5 Expression (Fold Change)
Vehicle (DMSO)	100	1.0	1.0
Dupracine (1 μM)	45	0.2	0.3
Dupracine (10 μM)	15	0.05	0.1

## Mandatory Visualization

Caption: Mechanism of action of **Dupracine** in the Wnt signaling pathway.

Caption: Workflow for determining **Dupracine** efficacy in organoids.

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